

MEGA-10 critical micelle concentration determination

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Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

Cat. No.: S572507

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MEGA-10 CMC Data Summary

The table below summarizes the key physicochemical properties and CMC values of MECA-10 from various sources. Note that CMC values can vary based on experimental conditions such as temperature, pH, and measurement technique.

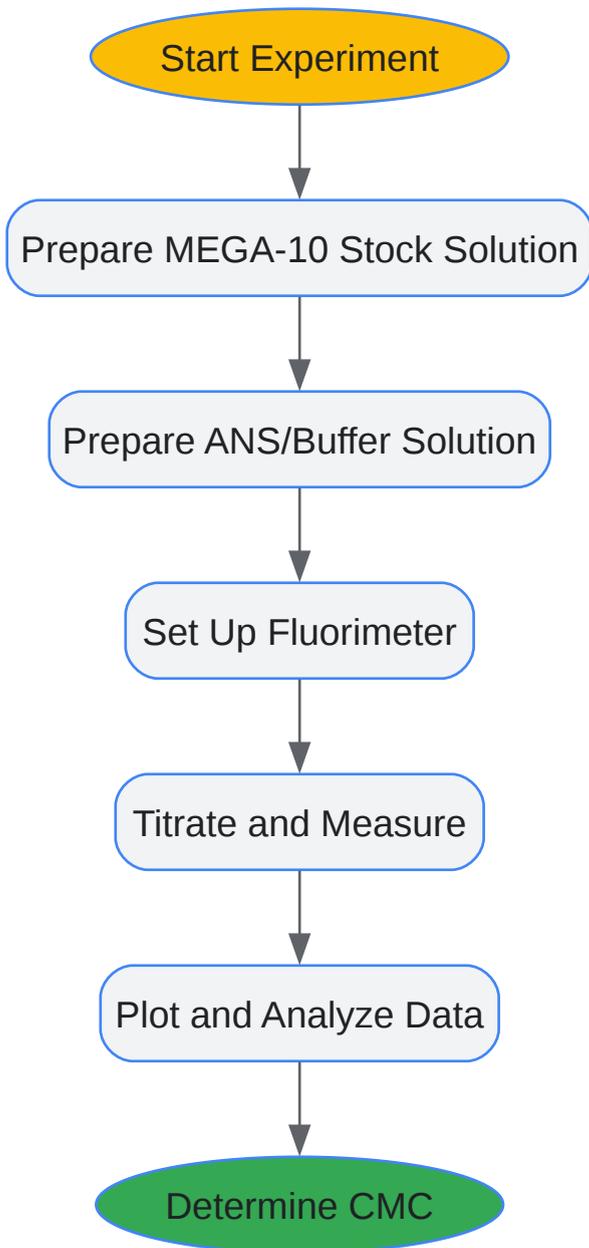
Property	Value / Description	Source / Conditions
Chemical Name	N-Decanoyl-N-methylglucamine [1]	-
Type	Non-ionic detergent [2]	-
Molecular Formula	C ₁₇ H ₃₅ NO ₆ [2] [1]	-
Molecular Weight	349.46 g/mol [1]	-
CMC (Molarity)	6-7 mM [2]	Not specified
	4.8 mM [3]	In saline buffer at 25°C
	7.4 mM (0.26%) [1]	In 0.1M Tris-HCl, pH 7.4 at 25°C

Property	Value / Description	Source / Conditions
Solubility	Soluble in water [2] [1] and methanol [1]	-

Experimental Protocol: Determining CMC via Fluorescence Spectroscopy

This method uses the environment-sensitive fluorescent probe **ANS (8-anilino-1-naphthalenesulfonate)**. Its fluorescence intensity increases markedly when incorporated into the hydrophobic environment of a micelle, providing a clear signal for CMC determination [3].

The workflow for this experiment is outlined below:



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Materials and Equipment

- **Detergent:** MEGA-10
- **Fluorescent Probe:** ANS (Ammonium salt)
- **Buffer:** Saline buffer or another appropriate aqueous buffer (e.g., 0.1M Tris-HCl, pH 7.4) [1] [3]
- **Equipment:** Fluorimeter, thermostated cuvette, magnetic stirrer, micropipettes [3]

Step-by-Step Procedure

- **Prepare Solutions:**

- Prepare a concentrated stock solution of MEGA-10 (e.g., 100-500 mM) in your chosen buffer.
- Prepare an ANS solution in the same buffer. The literature method involved holding ANS in the cuvette during continuous titration [3].

- **Instrument Setup:**

- Set up the fluorimeter with the thermostated cuvette connected to a water bath to maintain a constant temperature (e.g., 25°C).
- Set the excitation and emission wavelengths for ANS. Common settings are around 370-380 nm for excitation and 470-480 nm for emission.

- **Titration and Measurement:**

- Place a known volume of the ANS/buffer solution into the cuvette.
- While stirring continuously, add the concentrated MEGA-10 stock solution to the cuvette in small, incremental steps.
- After each addition, allow the solution to equilibrate briefly, then record the fluorescence intensity.

- **Data Analysis and CMC Determination:**

- Plot the recorded fluorescence intensity against the total concentration of MEGA-10 in the cuvette.
- The plot will typically show two linear regions with different slopes: a slow increase at low concentrations (monomeric surfactant) and a steeper increase above the CMC (micelle formation).
- **The CMC is identified as the intersection point of these two linearly regressed lines.**

Key Considerations & Potential Challenges

While specific FAQs were not available, the literature suggests several critical factors to consider for a successful experiment:

- **Purity of Detergent:** Commercial MEGA-10 may contain impurities like decanoic acid and N-methylglycine. It is recommended to purify the detergent before use for critical experiments. A common purification method involves recrystallization from methanol/diethyl ether mixtures [1].

- **Temperature Control:** The CMC of surfactants is temperature-dependent. The CMC of MEGA-10 has been reported to decrease slightly with increasing temperature (in the range of 5-40°C) [3]. Maintaining a constant temperature throughout the experiment is crucial for an accurate measurement.
- **Probe and Method Selection:** The CMC value can be method-dependent. The ANS fluorescence method is highly effective, but other techniques like surface tension measurement or conductivity can also be used. The reported CMC value may vary slightly depending on the technique and specific buffer conditions used [4] [3].

Extending Your Research

For further investigation, you could:

- **Explore Other Techniques:** Apply other common methods for CMC determination, such as surface tensiometry, to your MEGA-10 solutions and compare the results.
- **Investigate Related Detergents:** Compare the properties and CMC of MEGA-10 with other detergents in its homologous series, such as **MEGA-8** (CMC ~51-58 mM) and **MEGA-9** (CMC ~16-25 mM) [2] [3].

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References

1. - MEGA CAS#: 85261-20-7 10 [chemicalbook.com]
2. Detergent | AAT Bioquest MEGA 10 [aatbio.com]
3. Solubility properties of the alkylmethylglucamide surfactants [pubmed.ncbi.nlm.nih.gov]
4. - Wikipedia Critical micelle concentration [en.wikipedia.org]

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